copper-catalyzed synthesis of 1-iodooctyne

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Compound of Interest

Compound Name:	*1-Iodo-1-octyne*
CAS No.:	*81438-46-2*
Cat. No.:	*B8640996*

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An Application Note and Protocol for the Copper-Catalyzed Synthesis of 1-Iodooctyne

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Iodoalkynes are pivotal intermediates in modern organic synthesis, serving as versatile precursors for carbon-carbon bond formation, particularly in cross-coupling reactions. This document provides a comprehensive guide to the synthesis of 1-iodooctyne from terminal 1-octyne, employing a straightforward and efficient copper-catalyzed iodination protocol. We delve into the underlying reaction mechanism, offer a detailed, step-by-step experimental procedure, and address critical safety and handling considerations. This guide is designed to equip researchers with the technical knowledge and practical insights required to successfully implement this transformation in a laboratory setting.

Introduction: The Significance of 1-Iodoalkynes

1-Haloalkynes, and specifically 1-iodoalkynes, are highly valuable building blocks in synthetic chemistry. Their utility stems from the polarized carbon-iodine bond, which makes the terminal alkyne carbon electrophilic and susceptible to a variety of nucleophilic attacks and coupling

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reactions. They are key substrates in fundamental transformations such as the Cadiot-Chodkiewicz[1][2][3] and Sonogashira couplings, which are instrumental in the synthesis of complex natural products, pharmaceuticals, and advanced materials like conjugated polymers.

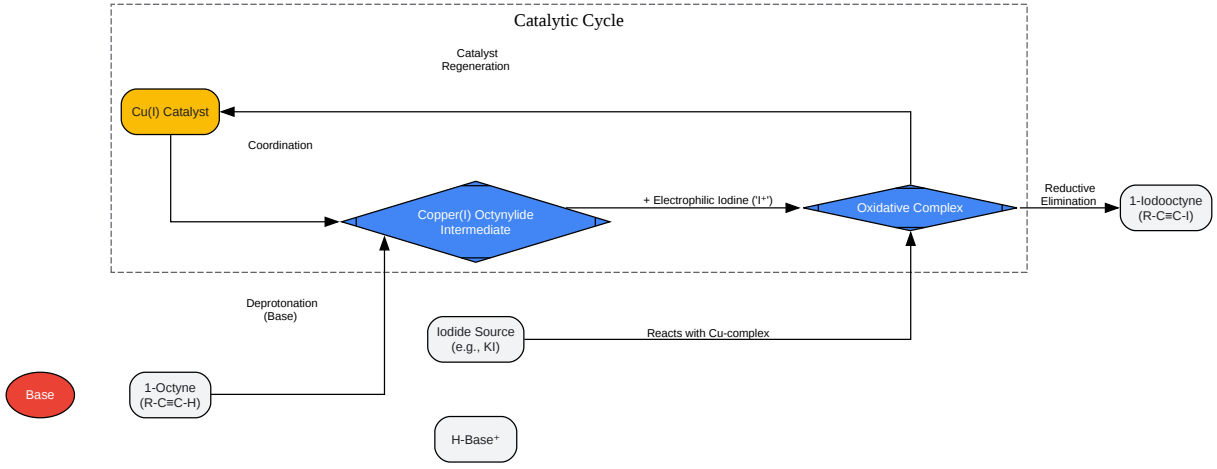
Traditional methods for the synthesis of 1-iodoalkynes often require harsh conditions, strong bases, or the pre-formation of metal acetylides. Copper-catalyzed methodologies have emerged as a powerful alternative, offering milder reaction conditions, improved functional group tolerance, and operational simplicity.[4] The protocol detailed herein utilizes an accessible copper(II) sulfate catalyst in conjunction with potassium iodide, providing a robust and high-yielding route to 1-iodooctyne.

Mechanistic Insights: The Role of Copper Catalysis

The copper-catalyzed iodination of a terminal alkyne is believed to proceed through a well-defined catalytic cycle. While several variations exist depending on the specific copper source and iodinating agent, a generally accepted pathway involves the formation of a key copper(I) acetylide intermediate.

The reaction is initiated by the deprotonation of the terminal alkyne (1-octyne) by a base present in the reaction mixture, which can be an added amine or the counter-ion of the copper salt acting as a mild base. This generates a nucleophilic acetylide anion. This anion then coordinates with a copper(I) species, which is either added directly or generated in situ from a copper(II) precursor, to form a copper(I) acetylide.[1] This intermediate is crucial for the subsequent iodination step. The copper acetylide then reacts with an electrophilic iodine source. In the context of the KI/$CuSO_4$ system, it is proposed that a copper-mediated oxidation of iodide (I^-) to a more electrophilic iodine species occurs, which then reacts with the copper acetylide. The final step is the release of the 1-iodooctyne product and regeneration of the active copper catalyst, allowing the cycle to continue.

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Caption: Proposed mechanism for copper-catalyzed alkyne iodination.

Detailed Experimental Protocol

This protocol is adapted from an efficient method for the iodination of terminal alkynes using potassium iodide (KI) and copper(II) sulfate ($CuSO_4$).[4] It is operationally simple and generally provides high yields.

Materials and Equipment

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Reagent/Material	Grade	Supplier	Notes
1-Octyne	Reagent	Major Supplier	Ensure purity >98%
Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$)	ACS Reagent	Major Supplier	-
Potassium iodide (KI)	ACS Reagent	Major Supplier	-
Sodium acetate	Anhydrous	Major Supplier	For buffer preparation
Acetic acid	Glacial	Major Supplier	For buffer preparation
Acetonitrile (MeCN)	HPLC Grade	Major Supplier	-
Diethyl ether (Et_2O)	Anhydrous	Major Supplier	For extraction
Saturated sodium thiosulfate ($Na_2S_2O_3$) solution	-	Lab Prepared	For quenching
Brine (Saturated NaCl solution)	-	Lab Prepared	For washing
Anhydrous magnesium sulfate ($MgSO_4$)	Reagent	Major Supplier	For drying
Round-bottom flask (50 mL)	-	-	-
Magnetic stirrer and stir bar	-	-	-
Separatory funnel (100 mL)	-	-	-
Rotary evaporator	-	-	-
Standard glassware	-	-	-

Step-by-Step Synthesis Procedure

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- Buffer Preparation: Prepare a 0.1 M sodium acetate buffer solution (pH 5) by dissolving the appropriate amounts of sodium acetate in deionized water and adjusting the pH with glacial acetic acid.
- Reaction Setup: To a 50 mL round-bottom flask equipped with a magnetic stir bar, add 1-octyne (1.0 mmol, 110.2 mg, ~0.14 mL).
- Solvent Addition: Add acetonitrile (5 mL) and the acetate buffer solution (5 mL) to the flask.
- Reagent Addition: To the stirring biphasic mixture, add potassium iodide (KI, 1.2 mmol, 199.2 mg) followed by copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$, 1.2 mmol, 299.6 mg).
- Reaction Execution: Stir the reaction mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within 10-60 minutes.[4]
- Quenching: Upon completion, quench the reaction by adding 10 mL of saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) solution to remove any unreacted iodine. Stir for 5 minutes.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 20 mL).
- Washing: Combine the organic layers and wash sequentially with deionized water (20 mL) and brine (20 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude 1-iodooctyne.

Purification and Characterization

The crude product is often of high purity. If further purification is required, flash column chromatography on silica gel using a non-polar eluent (e.g., hexanes) can be employed.[5]

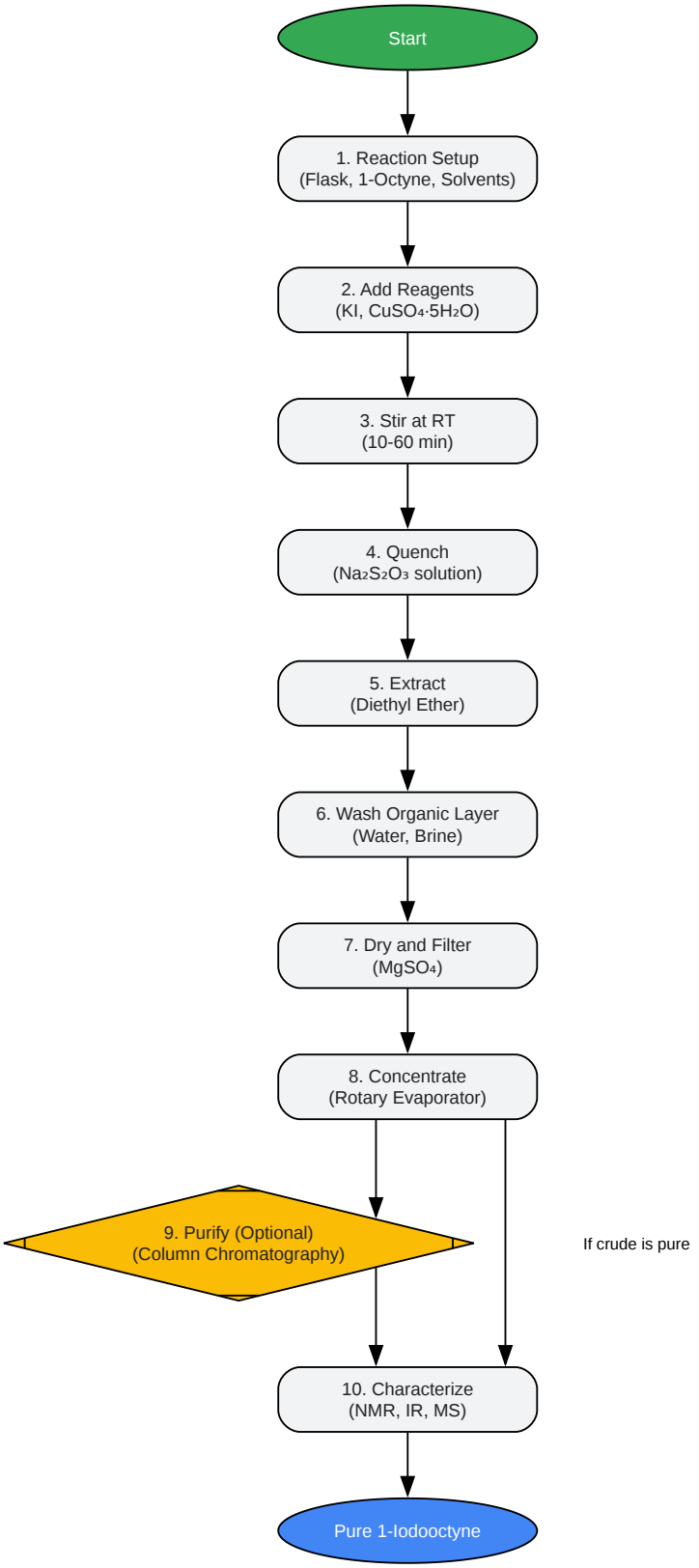
- Characterization: The final product should be characterized to confirm its identity and purity.
  - ^1H and ^{13}C NMR Spectroscopy: To confirm the structure.

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- FTIR Spectroscopy: To identify the characteristic C≡C triple bond stretch.
- Mass Spectrometry: To confirm the molecular weight (Expected for $C_8H_{13}I$: 236.09 g/mol). [6]

Experimental Workflow Visualization

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Caption: Step-by-step experimental workflow for 1-iodooctyne synthesis.

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Key Parameters and Expected Results

Parameter	Value/Condition	Rationale/Notes
Substrate	1-Octyne	1.0 equivalent
Iodine Source	Potassium Iodide (KI)	1.2 equivalents
Catalyst	$CuSO_4 \cdot 5H_2O$	1.2 equivalents
Solvent System	Acetonitrile / Acetate Buffer (pH 5) (1:1 v/v)	The biphasic system facilitates the reaction.
Temperature	Room Temperature (~20-25 °C)	Reaction proceeds efficiently without heating.
Reaction Time	10 - 60 minutes	Monitor by TLC for completion.
Expected Yield	>90%	Yields are typically high for this protocol.[4]
Appearance	Colorless to pale yellow liquid	[7]

Safety and Handling

Proper safety precautions are mandatory when performing this synthesis. Researchers must wear appropriate Personal Protective Equipment (PPE) at all times.

- Personal Protective Equipment (PPE): Safety goggles with side shields, a flame-retardant lab coat, and nitrile gloves are required.[8][9][10] All manipulations should be performed inside a certified chemical fume hood.
- Reagent Hazards:
  - 1-Octyne: Flammable liquid and vapor. Handle away from ignition sources.
  - Copper(II) Sulfate: Harmful if swallowed and is a marine pollutant. Avoid release to the environment.
  - 1-Iodooctyne (Product): As an alkyl iodide, it should be treated as a hazardous substance. It is expected to be a skin, eye, and respiratory irritant.[10][11] Avoid inhalation and direct

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contact.[8][12]

- Waste Disposal: All chemical waste, including aqueous layers and solvent waste, must be collected in appropriately labeled hazardous waste containers for disposal according to institutional and local regulations.

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Low or No Conversion	Inactive catalyst; poor quality reagents; insufficient stirring.	Use fresh, high-purity reagents. Ensure the biphasic mixture is stirred vigorously to maximize the interfacial area.
Formation of Side Products	Oxidative homocoupling of 1-octyne (Glaser coupling).	While less common under these specific conditions, ensuring the reaction is not unnecessarily prolonged can minimize side reactions.
Product is Dark/Colored	Presence of residual iodine (I_2).	Ensure the quenching step with sodium thiosulfate is complete. If the final product is colored, it can be passed through a small plug of silica gel.
Difficulty in Extraction	Emulsion formation.	Add more brine to the separatory funnel to help break the emulsion. Allow the mixture to stand for a longer period.

References

- Mechanism of Copper(I)-Catalyzed 5-Iodo-1,2,3-triazole Formation from Azide and Terminal Alkyne.
- Mechanism of Copper(I)-Catalyzed 5-Iodo-1,2,3-triazole Formation from Azide and Terminal Alkyne. Semantic Scholar.
- Copper-Catalyzed/Hypervalent Iodine-Mediated Functionalization of Unactiv

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- Copper-Catalyzed/Hypervalent Iodine-Mediated Functionalization of Unactiv
- Air Tolerant Cadiot–Chodkiewicz and Sonogashira Cross-Couplings. Organic Letters.
- Copper(I)-catalyzed cycloaddition of organic azides and 1-iodoalkynes. PMC.
- Cadiot–Chodkiewicz coupling. Wikipedia.
- Iodination of terminal alkynes using KI/CuSO4 – A facile method with potential for radio-iodin
- 1-Iodooctane SDS, 629-27-6 Safety D
- Cadiot-Chodkiewicz Coupling. Alfa Chemistry.
- 1-Iodooctane. SCBT.
- SAFETY DATA SHEET - 1-Iodononane (stabilized with Copper chip). TCI Chemicals.
- Cadiot-Chodkiewicz Coupling. SynArchive.
- Recent developments and applications of the Cadiot–Chodkiewicz reaction. Organic & Biomolecular Chemistry (RSC Publishing).
- Material Safety Data Sheet - 1-Iodooctane, 98%. Cole-Parmer.
- Copper(I)-Catalyzed Cycloaddition of Organic Azides and 1-Iodoalkynes.
- 1-Iododecane (Stabilized with Copper chip)
- Novel and Efficient Synthesis of 1-Iodoalkynes. Organic Chemistry Portal.
- Copper-Catalyzed/Hypervalent Iodine-Mediated Functionalization of Unactiv
- CAS 629-27-6: 1-Iodooctane. CymitQuimica.
- 1-Iodooctane 0.98 Octyl iodide. Merck.
- Purification of Organic Compounds: from Crude Product to Purity. University of Lahore.
- Ninja technique to purify organic compounds from mixture of compounds- Part 2. YouTube.
- 1-Iodooctane | C8H17I | CID 12380. PubChem.

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Sources

- 1. Cadiot–Chodkiewicz coupling - Wikipedia [en.wikipedia.org]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Recent developments and applications of the Cadiot–Chodkiewicz reaction - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. Iodination of terminal alkynes using KI/CuSO4 – A facile method with potential for radio-iodination - PMC [pmc.ncbi.nlm.nih.gov]

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- 5. m.youtube.com [m.youtube.com]
- 6. 1-Iodooctane | C8H17I | CID 12380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS 629-27-6: 1-Iodooctane | CymitQuimica [cymitquimica.com]
- 8. echemi.com [echemi.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. 1-Iodooctane 0.98 Octyl iodide [sigmaaldrich.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]

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